Technical Guide: 3-Methyl-4-(phenethyloxy)aniline[1][2]

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Compound of Interest

Compound Name:	*3-Methyl-4-(phenethyloxy)aniline*
CAS No.:	*112056-23-2*
Cat. No.:	*B3082276*

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Compound Identity & Structural Analysis

This compound represents a "privileged scaffold" modification, combining an aniline core with a lipophilic phenethyl ether tail and a steric methyl handle.[1] It is frequently employed in drug discovery to probe hydrophobic pockets (via the phenethyl group) while modulating metabolic stability and electronic properties (via the methyl group).

Chemical Identifiers[1][2][3][4][5][6][7][8]

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Identifier Type	Code / Value
IUPAC Name	3-Methyl-4-(2-phenylethoxy)aniline
Common Name	3-Methyl-4-(phenethyloxy)aniline
SMILES	Cc1cc(N)ccc1OCCc2ccccc2
Explicit SMILES	NC1=CC(C)=C(OCCc2ccccc2)C=C1
Molecular Formula	$C_{15}H_{17}NO$
Molecular Weight	227.31 g/mol
Predicted LogP	~3.8 – 4.2 (Highly Lipophilic)

Structural Visualization (SMILES Logic)

The SMILES code NC1=CC(C)=C(OCCc2ccccc2)C=C1 encodes the connectivity as follows:

- Aniline Core: The amino group (N) is attached to position 1 of the benzene ring.[1]
- Substituents:
  - Position 3: A methyl group (C) is meta to the amine.[1]
  - Position 4: A phenethoxy group (OCCc2ccccc2) is para to the amine and ortho to the methyl group.
- Aromaticity: The c1...c1 and c2...c2 notation denotes two separate aromatic systems (the central aniline and the distal phenyl ring).[1]

Synthetic Methodology

The synthesis of **3-Methyl-4-(phenethyloxy)aniline** is typically achieved through a convergent two-step protocol starting from commercially available 2-methyl-4-nitrophenol.[2][3] This route ensures regiochemical integrity.[1]

Retrosynthetic Analysis[1][2][3]

- Target: Aniline derivative.

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- Precursor: Nitro ether intermediate.[1]
- Starting Materials: 2-Methyl-4-nitrophenol + (2-Bromoethyl)benzene (Phenethyl bromide).[2][3]

Step-by-Step Protocol

Step 1: Williamson Ether Synthesis (Alkylation)

This step installs the hydrophobic tail.[3] The methyl group at the ortho position of the phenol may introduce slight steric hindrance, requiring elevated temperatures.

- Reagents: 2-Methyl-4-nitrophenol (1.0 eq), Phenethyl bromide (1.1 eq), Potassium Carbonate (

  , 2.0 eq).
- Solvent: DMF (N,N-Dimethylformamide) or Acetonitrile.
- Procedure:
  - Dissolve 2-methyl-4-nitrophenol in DMF under inert atmosphere (

).
  - Add

    and stir at room temperature for 30 minutes to generate the phenoxide anion.
  - Add phenethyl bromide dropwise.[1]
  - Heat to 60–80°C for 4–6 hours. Monitor by TLC (disappearance of phenol).[1]
  - Workup: Pour into ice water. The nitro-ether intermediate usually precipitates as a solid.[2][3][1] Filter and wash with water.[1]

Step 2: Nitro Group Reduction

The nitro group is reduced to the primary amine.[3][1][4] Catalytic hydrogenation is preferred for cleanliness, but iron-mediated reduction is robust if halogen substituents are present

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elsewhere (though not applicable here).

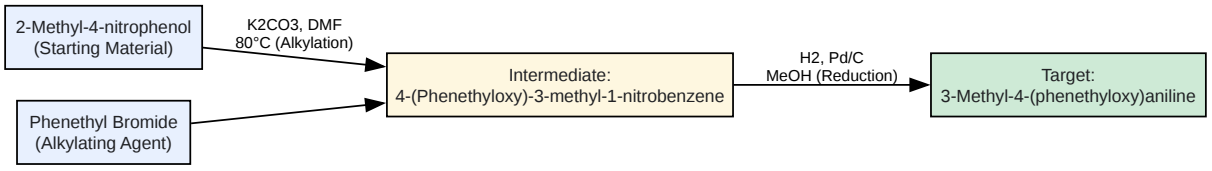
- Reagents: Hydrogen gas (

  , balloon pressure), 10% Pd/C (catalytic).
- Solvent: Methanol or Ethanol.[1]
- Procedure:
  - Dissolve the nitro intermediate in Methanol.[1][5][6]
  - Add 10% Pd/C (approx. 10 wt% of substrate).[1][5][6]
  - Purge with

    and stir vigorously at RT for 2–12 hours.
  - Filtration: Filter through a Celite pad to remove the catalyst (Caution: Pyrophoric).
  - Isolation: Concentrate the filtrate in vacuo to yield the target aniline, often as a viscous oil or low-melting solid.[1]

Visualization: Synthetic Pathway & Logic

The following diagram illustrates the retrosynthetic logic and the forward reaction flow.



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Caption: Two-step synthesis of **3-Methyl-4-(phenethyloxy)aniline** via Williamson ether synthesis followed by catalytic hydrogenation.

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Applications in Drug Development

This compound serves as a critical building block in the synthesis of Tyrosine Kinase Inhibitors (TKIs) and GPCR ligands.[1]

Pharmacophore Features[1][2][3][13]

- Phenethyl Tail: Extends into deep hydrophobic pockets (e.g., the "back pocket" of kinase ATP binding sites), providing selectivity over smaller alkyl groups.
- Ether Linker: Provides a flexible, rotatable hinge that allows the tail to adopt optimal conformations.[1]
- 3-Methyl Group:
  - Conformational Lock: Restricts rotation of the aniline ring relative to the amide/urea bond formed in the next step.[3][1]
  - Metabolic Shielding: Blocks potential metabolism at the ortho position.[1]

Common Derivatizations

Researchers typically react the aniline nitrogen (-NH2) with:

- Isocyanates: To form ureas (common in kinase inhibitors like Sorafenib analogs).[1]
- Acid Chlorides: To form amides.[1]
- Heterocyclic Halides: Via Buchwald-Hartwig coupling to attach core scaffolds (e.g., Quinazolines, Pyrimidines).

Safety & Handling

- Hazard Classification: Like most anilines, this compound should be treated as Toxic if swallowed and a Skin Sensitizer.[1]
- Storage: Store under inert gas (Argon/Nitrogen) at 2–8°C. Anilines are prone to oxidation (browning) upon air exposure.

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- PPE: Nitrile gloves, safety glasses, and fume hood usage are mandatory.

References

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